

3,4-dichloro-1-butene as an intermediate in organic synthesis

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Compound of Interest

Compound Name: 3,4-Dichloro-1-butene

Cat. No.: B1205564

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An In-depth Technical Guide to **3,4-Dichloro-1-butene** in Organic Synthesis

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Dichloro-1-butene (3,4-DCB), a colorless organochlorine compound, is a pivotal intermediate in industrial organic synthesis.^[1] Its structural features, including a terminal double bond and two chlorine atoms on adjacent carbons, offer a versatile platform for a variety of chemical transformations. Primarily, it serves as the direct precursor to chloroprene (2-chloro-1,3-butadiene), the monomer used in the production of the synthetic rubber, neoprene. ^{[1][2]} This guide provides a comprehensive overview of the synthesis, properties, and key applications of **3,4-dichloro-1-butene**, complete with experimental protocols and quantitative data to support advanced research and development.

Physical and Chemical Properties

A thorough understanding of the physicochemical properties of **3,4-dichloro-1-butene** is essential for its safe handling and application in synthesis. The key properties are summarized below.

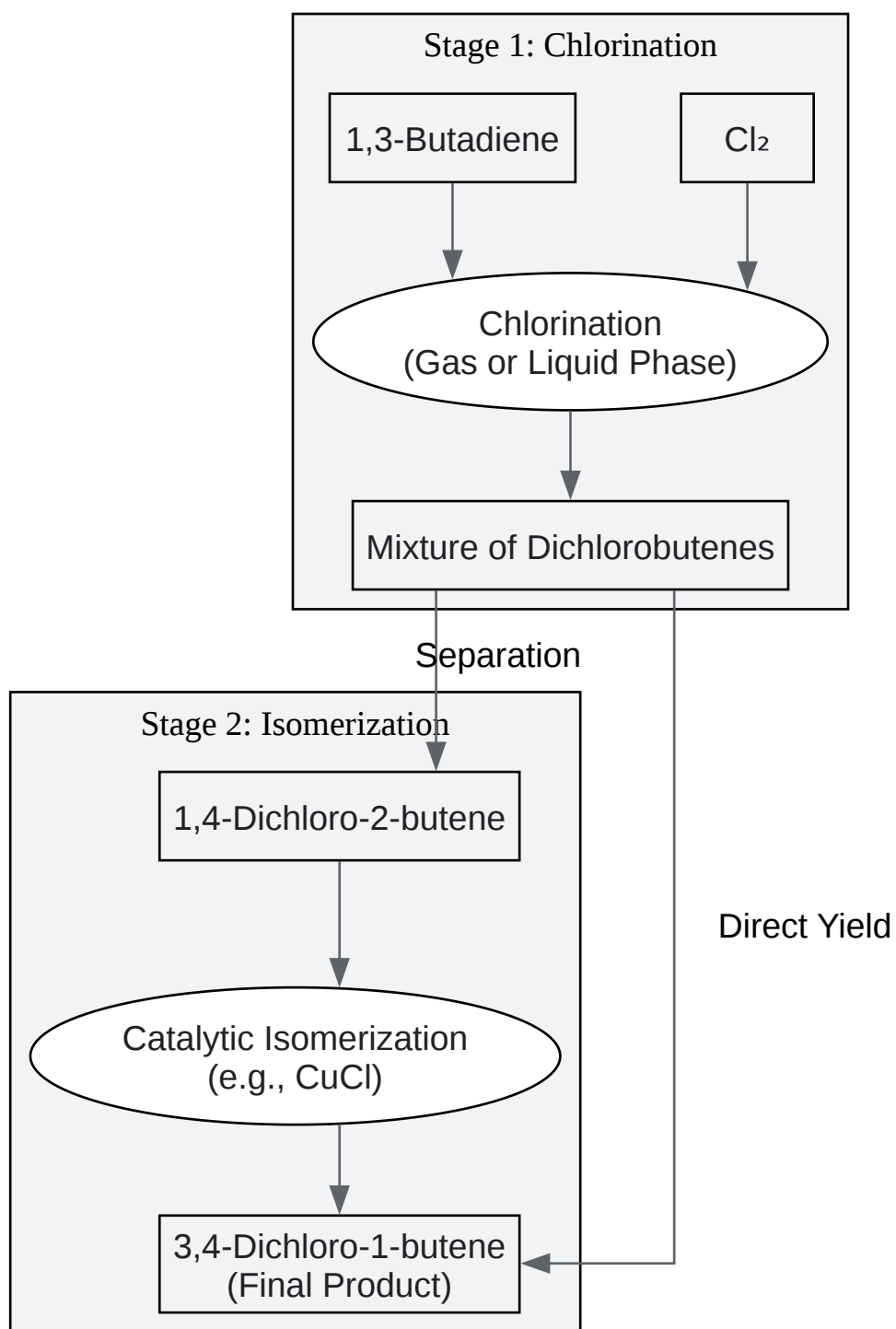
Table 1: Physicochemical Properties of **3,4-Dichloro-1-butene**

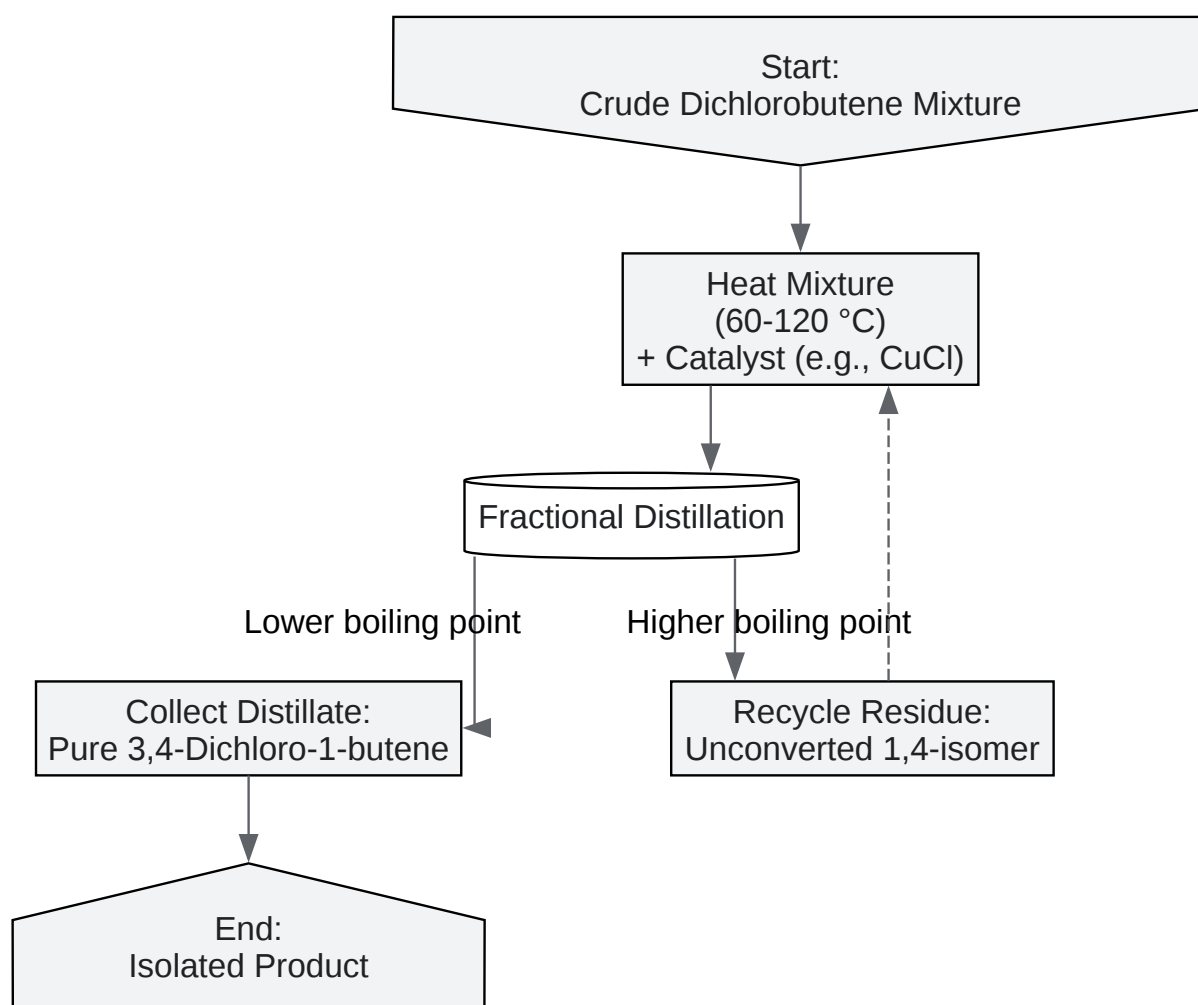
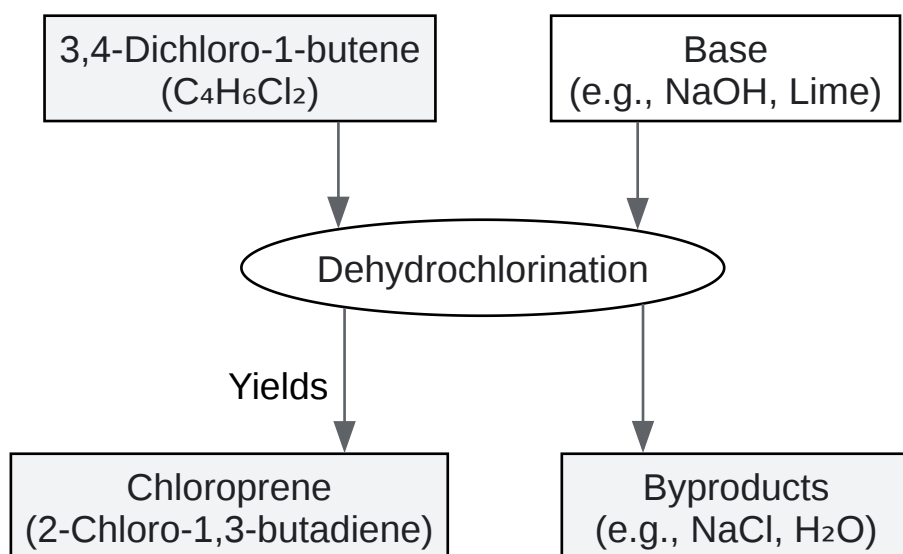
Property	Value	Reference(s)
Molecular Formula	C ₄ H ₆ Cl ₂	[1][3]
Molecular Weight	124.99 g/mol	[1][3]
IUPAC Name	3,4-dichlorobut-1-ene	[1]
CAS Number	760-23-6	[1]
Appearance	Colorless liquid	[1]
Density	1.153 g/mL at 25 °C	[1][4]
Boiling Point	123 °C	[4]
Melting Point	-61 °C	[1][4]
Flash Point	28 °C (83 °F)	[1][4]
Refractive Index (n ²⁰ /D)	1.4630 - 1.4658	[1][4]
Solubility	Practically insoluble in water. Very soluble in benzene and chloroform.	[3][4]
Vapor Pressure	17 - 21.9 mm Hg at 25 °C	[3][4]

Synthesis of 3,4-Dichloro-1-butene

The industrial production of **3,4-dichloro-1-butene** is achieved through the chlorination of 1,3-butadiene.[1] This process typically yields a mixture of two primary isomers: **3,4-dichloro-1-butene** and 1,4-dichloro-2-butene.[1][3] The ratio of these products can be influenced by reaction conditions. As **3,4-dichloro-1-butene** is the desired precursor for chloroprene, the 1,4-dichloro isomer is subsequently isomerized to the 3,4-isomer.[2][5]

The overall manufacturing process can be visualized as a two-stage sequence: chlorination followed by isomerization.





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